

# Application Notes and Protocols for UU-T01

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## Compound of Interest

Compound Name: UU-T01

Cat. No.: B1444070

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## Introduction

**UU-T01** is a selective small-molecule inhibitor of the  $\beta$ -Catenin/T-cell factor 4 (Tcf4) protein-protein interaction (PPI) with a  $K_i$  value of  $3.14 \mu\text{M}$ .<sup>[1]</sup> It directly binds to  $\beta$ -catenin with a  $K_D$  value of  $0.531 \mu\text{M}$ .<sup>[1]</sup> By disrupting the  $\beta$ -catenin/Tcf4 complex, **UU-T01** effectively inhibits the canonical Wnt signaling pathway, which is aberrantly activated in numerous cancers, particularly colorectal cancer. These application notes provide detailed protocols for the solubilization, preparation, and handling of **UU-T01** for in vitro and in vivo studies.

## Chemical Properties

Property	Value
Molecular Weight	230.23 g/mol
Formula	C <sub>10</sub> H <sub>10</sub> N <sub>6</sub> O
CAS Number	1417162-83-4
Appearance	Solid, Off-white to pink
Storage (Powder)	3 years at -20°C
Storage (In Solvent)	6 months at -80°C, 1 month at -20°C

## Solubility Data

**UU-T01** exhibits solubility in various solvent systems. For optimal results, it is recommended to use freshly opened, anhydrous DMSO, as hygroscopic DMSO can significantly impact solubility.<sup>[1][2]</sup> If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.<sup>[1]</sup>

Solvent/System	Solubility	Concentration (mM)	Notes
DMSO	100 mg/mL	434.35 mM	Ultrasonic treatment may be needed. <sup>[1][2]</sup>
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL	10.86 mM	Yields a clear solution. <sup>[1]</sup>
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL	10.86 mM	Yields a clear solution. <sup>[1]</sup>

## Experimental Protocols

### Preparation of Stock Solutions

#### 1. High-Concentration DMSO Stock (100 mg/mL):

- Materials: **UU-T01** powder, anhydrous DMSO, sterile microcentrifuge tubes, ultrasonic bath.
- Protocol:
  - Weigh the desired amount of **UU-T01** powder in a sterile microcentrifuge tube.
  - Add the appropriate volume of anhydrous DMSO to achieve a concentration of 100 mg/mL (e.g., for 10 mg of **UU-T01**, add 100 µL of DMSO).
  - Vortex the solution vigorously.
  - If necessary, place the tube in an ultrasonic bath for short intervals until the solid is completely dissolved.

- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.<sup>[1]</sup>

## 2. Standard Stock Solutions (1 mM, 5 mM, 10 mM):

The following table provides the required volume of DMSO for preparing standard stock solutions from a given mass of **UU-T01**.

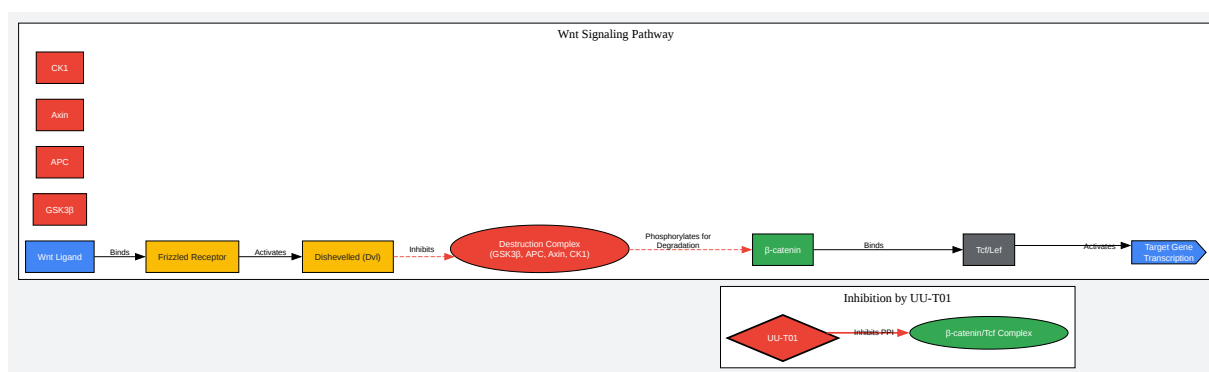
Desired Concentration	Mass of UU-T01 (1 mg)	Mass of UU-T01 (5 mg)	Mass of UU-T01 (10 mg)
1 mM	4.3435 mL	21.7174 mL	43.4348 mL
5 mM	0.8687 mL	4.3435 mL	8.6870 mL

## Preparation of In Vivo Formulation

This protocol provides a method for preparing a **UU-T01** formulation suitable for in vivo experiments, yielding a clear solution of at least 2.5 mg/mL.

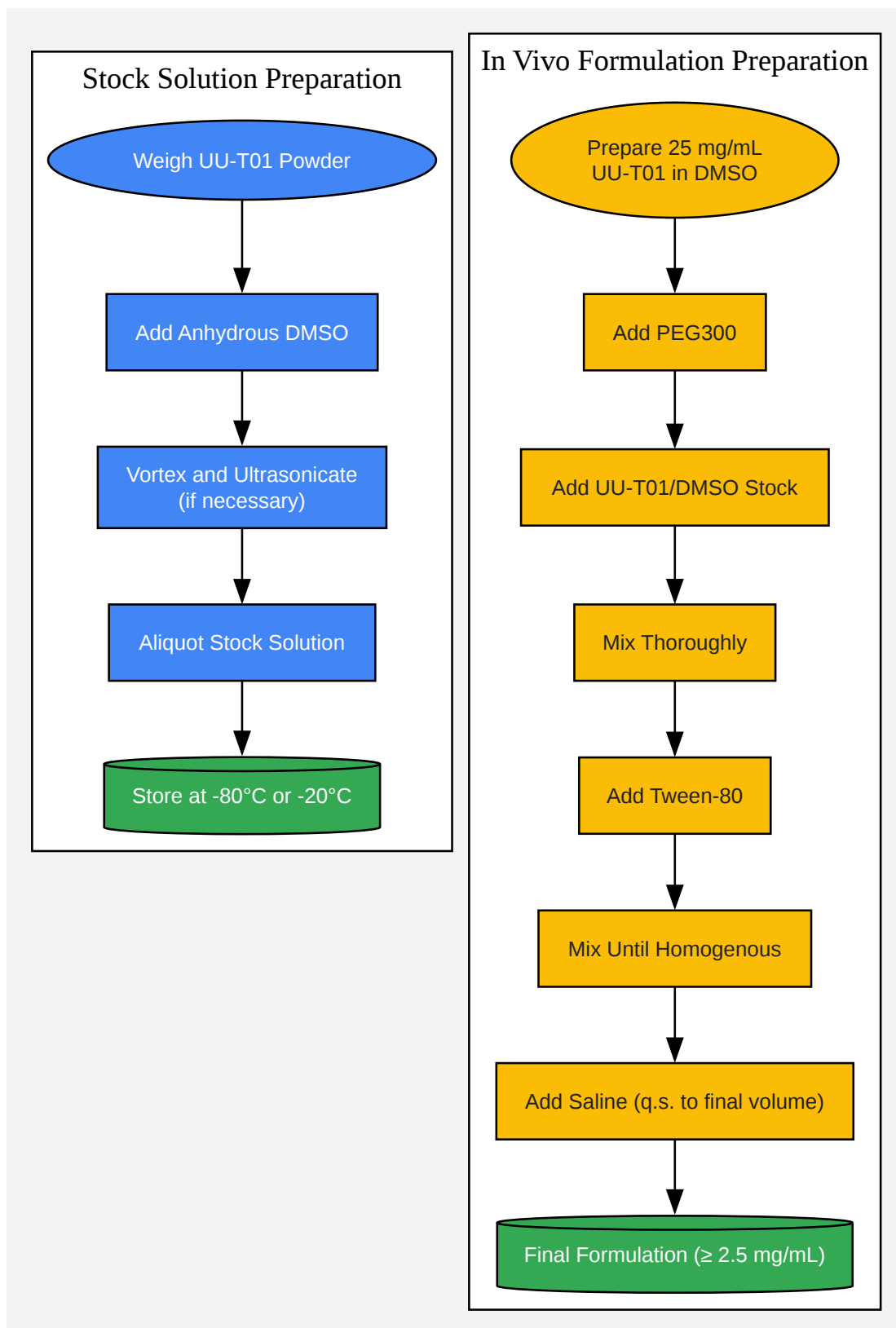
- Materials: **UU-T01**, DMSO, PEG300, Tween-80, Saline.
- Protocol (for 1 mL final volume):
  - Prepare a 25 mg/mL stock solution of **UU-T01** in DMSO.
  - In a sterile tube, add 400 µL of PEG300.
  - Add 100 µL of the 25 mg/mL **UU-T01** DMSO stock solution to the PEG300 and mix thoroughly.
  - Add 50 µL of Tween-80 to the mixture and mix until a homogenous solution is formed.
  - Add 450 µL of saline to bring the final volume to 1 mL.
  - The final concentration of **UU-T01** will be 2.5 mg/mL.

# Signaling Pathway and Experimental Workflow Diagrams



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Caption: Mechanism of action of **UU-T01** in the Wnt signaling pathway.



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Caption: Experimental workflow for the preparation of **UU-T01** solutions.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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